

The Chelation of Heavy Metals by Tetrasodium Iminodisuccinate: A Technical Guide

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Compound of Interest

Compound Name: Tetrasodium

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This technical guide provides an in-depth analysis of the chelating properties of **tetrasodium iminodisuccinate (IDS)** with various heavy metals. As a readily biodegradable and environmentally friendly chelating agent, IDS presents a compelling alternative to traditional agents like EDTA. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the underlying chemical and procedural concepts to support research and development in environmental remediation and potentially, therapeutic applications.

Quantitative Chelating Performance

The efficacy of a chelating agent is primarily determined by the stability of the complexes it forms with metal ions. This is quantified by the stability constant ($\log K$). Additionally, in practical applications such as environmental remediation, the percentage of metal removal is a crucial metric.

Stability Constants of IDS-Metal Complexes

The stability constants for the formation of 1:1 complexes between iminodisuccinate (IDS) and various heavy metal ions have been determined, primarily through potentiometric titration. These values indicate the strength of the bond between the chelating agent and the metal ion.

Metal Ion	Stability Constant (log K)	Experimental Conditions
Cadmium (Cd ²⁺)	9.1	0.1 mol L ⁻¹ NaNO ₃ , 25°C
Mercury (Hg ²⁺)	12.1	0.1 mol L ⁻¹ NaNO ₃ , 25°C
Lead (Pb ²⁺)	10.3	0.1 mol L ⁻¹ NaNO ₃ , 25°C
Copper (Cu ²⁺)	14.2	0.1 M NaCl, 25°C
Zinc (Zn ²⁺)	10.9	0.1 M NaCl, 25°C
Manganese (Mn ²⁺)	7.2	0.1 M NaCl, 25°C
Iron (Fe ³⁺)	13.9	0.1 M NaCl, 25°C

Note: The stability constants for Cd²⁺, Hg²⁺, and Pb²⁺ were determined for the ML²⁻ complex.
[\[1\]](#)

Heavy Metal Removal Efficiency from Contaminated Soil

Batch washing experiments have been conducted to evaluate the effectiveness of **tetrasodium** iminodisuccinate in removing heavy metals from contaminated soil. The following table summarizes the optimal conditions and corresponding removal efficiencies for copper, lead, and cadmium.[\[2\]](#)

Heavy Metal	Removal Efficiency (%)	Optimal Experimental Conditions
Copper (Cu)	80.6	pH 7, 10 mmol · L ⁻¹ IDS, 10:1 L/S ratio, 25°C, 24h
Lead (Pb)	71.1	pH 7, 10 mmol · L ⁻¹ IDS, 10:1 L/S ratio, 25°C, 24h
Cadmium (Cd)	59.1	pH 7, 10 mmol · L ⁻¹ IDS, 10:1 L/S ratio, 25°C, 24h

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections outline the protocols for key experiments used to characterize the chelating properties of **tetrasodium** iminodisuccinate.

Potentiometric Titration for Stability Constant Determination

This method, often following the Irving-Rossotti technique, is used to determine the stability constants of metal-ligand complexes.^[3]

Objective: To determine the formation constants of IDS-metal complexes by monitoring pH changes upon titration with a strong base.

Materials and Reagents:

- **Tetrasodium** iminodisuccinate (IDS) solution of known concentration.
- Standardized solutions of heavy metal salts (e.g., $\text{Pb}(\text{NO}_3)_2$, CdCl_2 , $\text{Hg}(\text{NO}_3)_2$).
- Standardized strong acid (e.g., HCl or HNO_3).
- Standardized carbonate-free strong base (e.g., NaOH).
- Inert salt for maintaining constant ionic strength (e.g., NaNO_3 or KCl).
- High-purity deionized water.
- Calibrated pH meter with a combination glass electrode.
- Thermostated titration vessel.
- Magnetic stirrer.
- Microburette.

Procedure:

- Solution Preparation: Prepare the following solutions in the thermostated vessel at a constant temperature (e.g., 25°C):
 - Solution A (Acid Blank): Strong acid and inert salt in deionized water.
 - Solution B (Ligand Blank): Strong acid, IDS solution, and inert salt in deionized water.
 - Solution C (Metal-Ligand Titration): Strong acid, IDS solution, metal salt solution, and inert salt in deionized water. Ensure the metal-to-ligand ratio is appropriate for the expected complex formation (e.g., 1:5).^[1]
- Titration: Titrate each solution with the standardized strong base. Record the pH reading after each addition of the titrant, allowing the system to equilibrate.
- Data Analysis:
 - Plot the pH versus the volume of base added for all three titrations.
 - From the titration curves, calculate the average number of protons associated with the ligand (\bar{n}_a) at different pH values.
 - Calculate the average number of ligands attached to the metal ion (\bar{n}) and the free ligand concentration ($[L]$) at each pH value.
 - The stability constants (K) are then determined from these values using computational software such as SUPERQUAD or by graphical methods.^[1]

Batch Soil Washing for Heavy Metal Removal Efficiency

This protocol is designed to assess the efficacy of IDS in extracting heavy metals from a solid matrix like soil.^[2]

Objective: To quantify the percentage of heavy metals removed from contaminated soil by an aqueous solution of IDS.

Materials and Reagents:

- Heavy metal-contaminated soil, sieved to a uniform particle size.

- **Tetrasodium** iminodisuccinate (IDS) solutions of varying concentrations (e.g., 5, 10, 20 mmol · L⁻¹).
- pH buffers or dilute acid/base for pH adjustment.
- Centrifuge and centrifuge tubes.
- Mechanical shaker.
- Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma Mass Spectrometer (ICP-MS) for metal analysis.

Procedure:

- **Sample Preparation:** Weigh a specific amount of contaminated soil (e.g., 5 g) into a series of centrifuge tubes.
- **Washing:** Add a defined volume of the IDS washing solution to each tube to achieve a specific liquid-to-soil (L/S) ratio (e.g., 10:1). Adjust the pH of the slurry to the desired value (e.g., 7).
- **Agitation:** Place the tubes on a mechanical shaker and agitate at a constant speed and temperature (e.g., 200 rpm at 25°C) for a set duration (e.g., 24 hours).
- **Separation:** After agitation, centrifuge the tubes at high speed (e.g., 4000 rpm) for a specified time (e.g., 20 minutes) to separate the supernatant from the soil.
- **Analysis:**
 - Carefully decant the supernatant and filter if necessary.
 - Digest the soil residue using an appropriate acid mixture.
 - Analyze the metal concentration in both the supernatant and the digested soil residue using AAS or ICP-MS.
- **Calculation:** The removal efficiency is calculated as:

- Removal Efficiency (%) = (Mass of metal in supernatant / Initial mass of metal in soil) x 100

UV-Vis Spectrophotometric Analysis of Metal-IDS Complexes

This method is useful for quantifying the concentration of a metal-IDS complex in solution, provided the complex absorbs light in the UV-Vis spectrum.

Objective: To determine the concentration of a heavy metal-IDS complex in an aqueous solution.

Materials and Reagents:

- UV-Vis spectrophotometer.
- Quartz cuvettes.
- Stock solutions of the heavy metal salt and IDS.
- Deionized water.

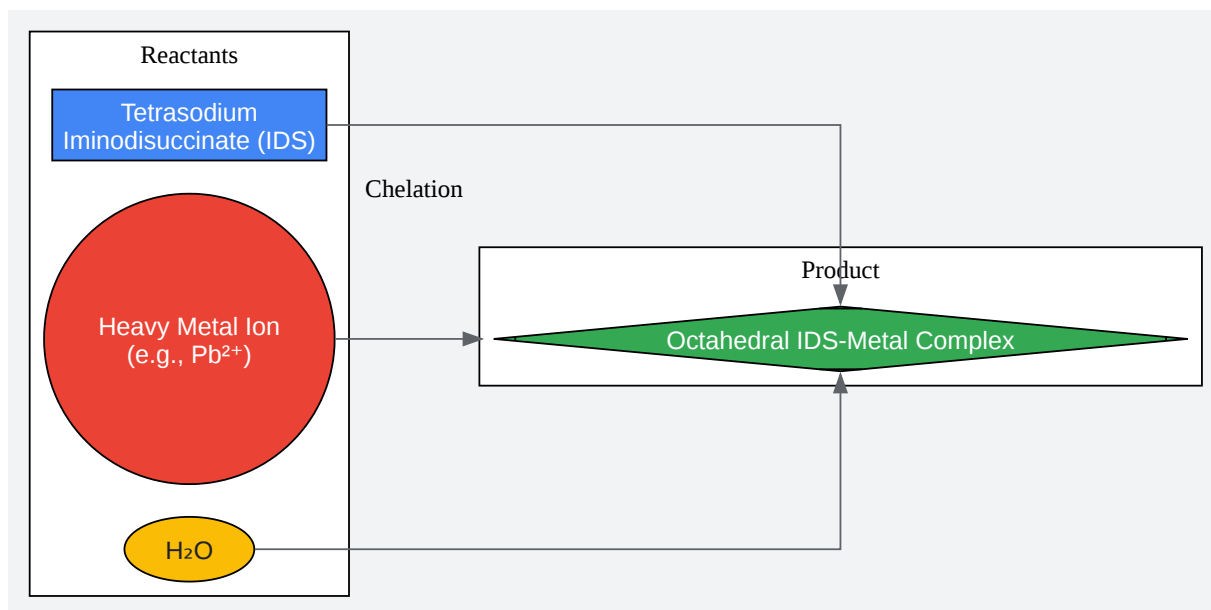
Procedure:

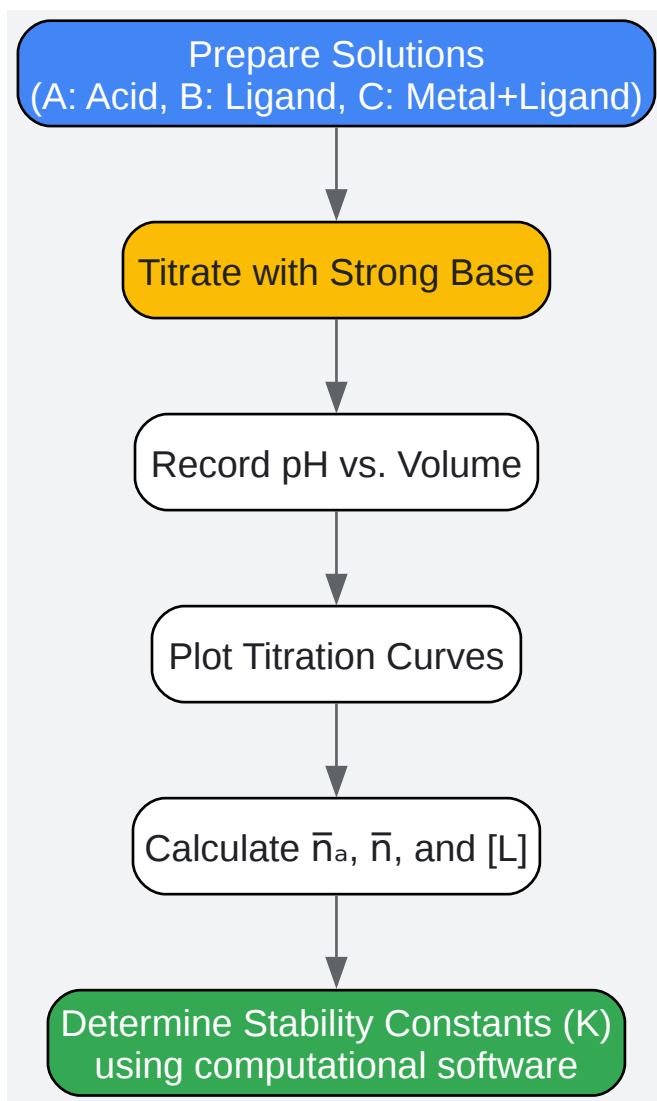
- Wavelength of Maximum Absorbance (λ_{max}) Determination:
 - Prepare a solution containing the metal-IDS complex.
 - Scan the absorbance of the solution across a range of wavelengths (e.g., 200-800 nm) to identify the λ_{max} . For the Cu-IDS complex, the λ_{max} is approximately 710 nm.[\[4\]](#)
- Calibration Curve:
 - Prepare a series of standard solutions with known concentrations of the metal-IDS complex.
 - Measure the absorbance of each standard at the predetermined λ_{max} .

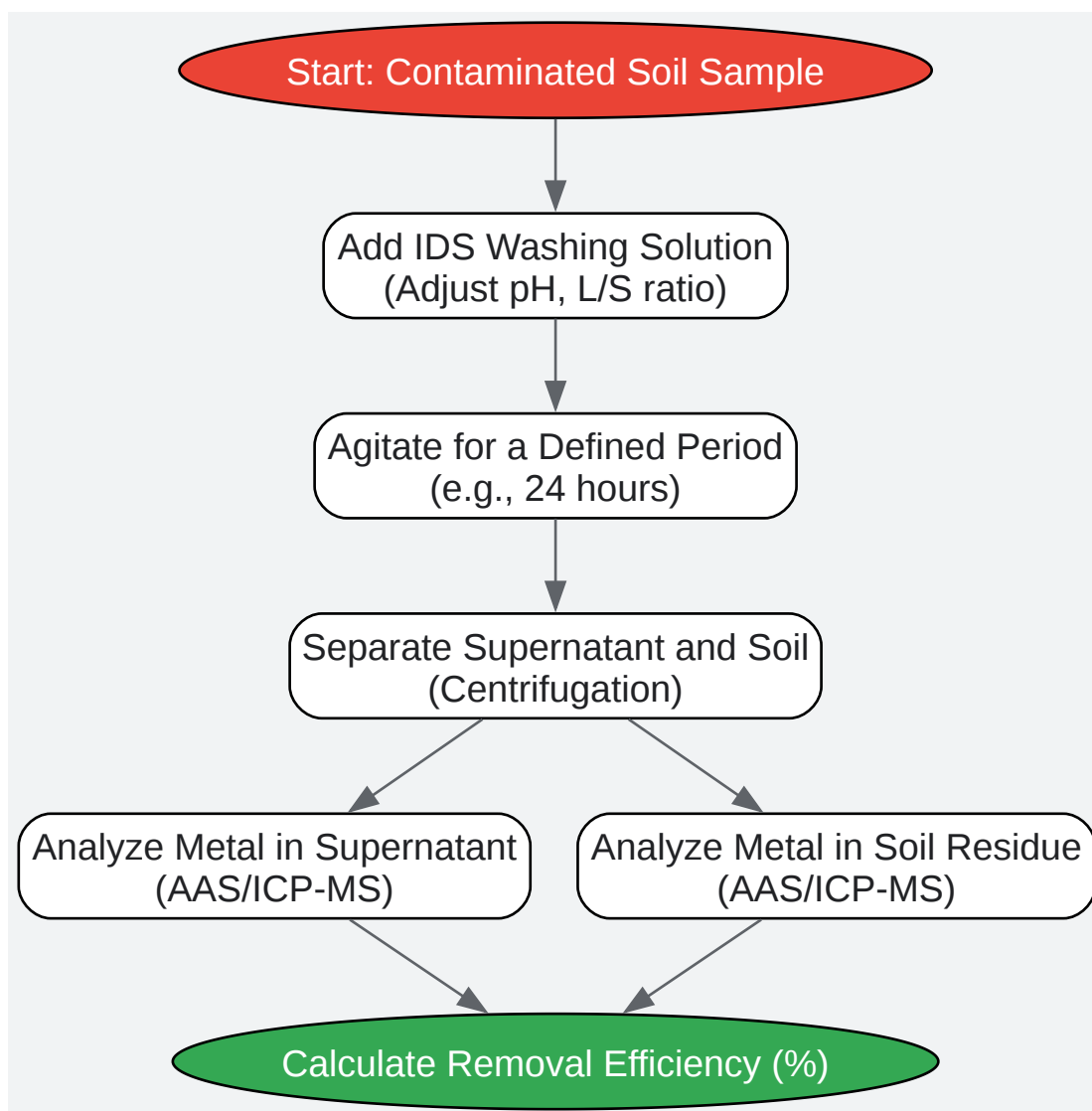
- Plot a calibration curve of absorbance versus concentration.
- Sample Analysis:
 - Prepare the unknown sample solution.
 - Measure the absorbance of the unknown sample at the λ_{max} .
 - Determine the concentration of the metal-IDS complex in the unknown sample by interpolating from the calibration curve.

Visualizations of Mechanisms and Workflows

Diagrams are provided to visually represent the chelation mechanism and experimental workflows.







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